

Melinamide in Preclinical Animal Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Melinamide

Cat. No.: B1676184

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Introduction

Melinamide, identified by CAS number 14417-88-0, is an amide analog of the unsaturated long-chain fatty acid, linoleic acid. It is recognized as an antilipidemic agent and an inhibitor of cholesterol absorption. Its primary mechanism of action involves the inhibition of the enzyme Acyl CoA:cholesterol acyltransferase (ACAT), which plays a crucial role in the esterification and absorption of cholesterol in the intestinal mucosa. Preclinical studies in animal models have been instrumental in elucidating the pharmacological effects of **Melinamide**, particularly its cholesterol-lowering properties.

These application notes provide a comprehensive overview of the methodologies and key findings from animal studies involving **Melinamide**, intended to guide researchers in designing and executing further preclinical investigations.

Quantitative Data Summary

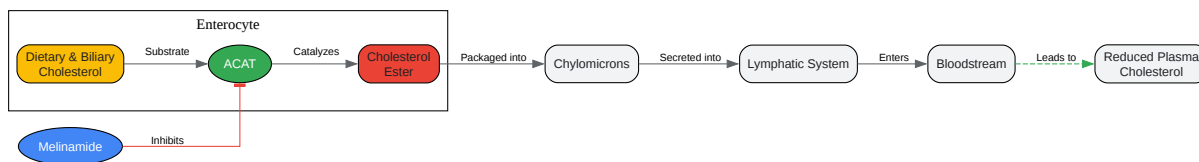
The following table summarizes the reported dosages and effects of **Melinamide** in various animal models.

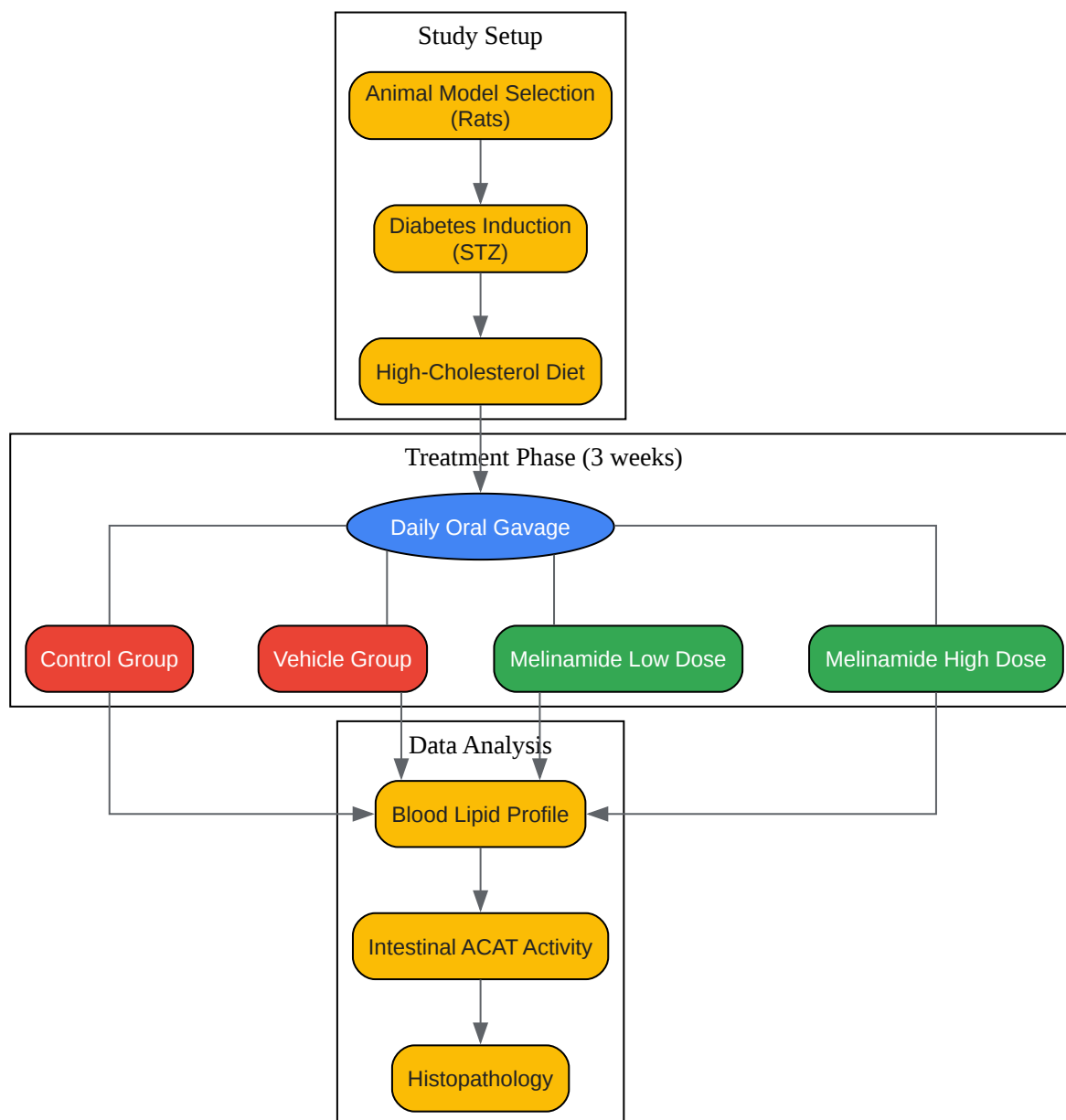
Animal Model	Dosage	Administration Route	Dosing Schedule	Key Findings	Reference
Cholesterol-fed diabetic rats	Not specified in abstract	Not specified in abstract	Fed each diet for 3 weeks	Substantially decreased enhanced intestinal ACAT activity; Marked improvement of hypercholesterolemia.	[1]
Rats	10 mg	Not specified in abstract	Not specified in abstract	Decreased lymph [3H]cholesterol absorption.	[2]
Rats	50 mg	Not specified in abstract	Not specified in abstract	Decreased lymph [3H]cholesterol absorption to 12.8% of the control group.	[2]
Rats	0.1% in diet	Oral (in diet)	1-2 weeks	Accelerated hepatic cholesterogenesis.	[2]

Signaling Pathway

Melinamide's primary mechanism of action is the inhibition of Acyl CoA:cholesterol acyltransferase (ACAT). This enzyme is critical for the esterification of cholesterol within enterocytes, a necessary step for its absorption from the intestine. By inhibiting ACAT,

Melinamide effectively reduces the amount of cholesterol that is absorbed into the bloodstream.





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References

- 1. Cholesterol-lowering effect of N-(alpha-methylbenzyl)linoleamide (melinamide) in cholesterol-fed diabetic rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2024.sci-hub.ru [2024.sci-hub.ru]
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